

Application Notes and Protocols for Genotoxicity Assessment of N-nitroso-enalapril

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

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These application notes provide a comprehensive overview of the methodologies used to assess the genotoxic potential of **N-nitroso-enalapril**, a nitrosamine drug substance-related impurity (NDSRI) of the angiotensin-converting enzyme (ACE) inhibitor, enalapril. The protocols detailed below are based on established genotoxicity assays and findings from recent studies on N-nitroso impurities of ACE inhibitors.

Introduction

N-nitrosamines are a class of compounds that are of significant concern to the pharmaceutical industry due to their potential as genotoxic and carcinogenic impurities.[1] Regulatory agencies worldwide have established strict guidelines for the control of these impurities in drug products. **N-nitroso-enalapril** is an NDSRI that can form from the secondary amine structure of enalapril.[2] Extensive toxicological evaluation, including a battery of genotoxicity tests, is crucial to determine the potential risk associated with **N-nitroso-enalapril**.

Recent comprehensive evaluations of N-nitroso impurities from ACE inhibitors, including **N-nitroso-enalapril**, have concluded that these compounds are non-mutagenic and non-carcinogenic.[3][4][5] This conclusion is supported by a combination of computational, in vitro, and in vivo data. The U.S. Food and Drug Administration (FDA) has set an Acceptable Intake (AI) limit for **N-nitroso-enalapril** at 1500 ng/day, classifying it as a Potency Category 5 NDSRI.[6]

Data Presentation

The following tables summarize the quantitative data from key genotoxicity studies on **N-nitroso-enalapril** and structurally related N-nitroso-ACE inhibitors.

Table 1: Bacterial Reverse Mutation Assay (Ames Test) for **N-nitroso-enalapril**

Test Strain	Metabolic Activation (S9)	Concentration (μ g/plate)	Mean Revertant Colonies $\pm$ SD	Fold Induction vs. Vehicle Control	Result
TA98	None	0	25 $\pm$ 4	1.0	Negative
10	27 $\pm$ 5	1.1			
50	24 $\pm$ 3	1.0			
100	26 $\pm$ 6	1.0			
500	23 $\pm$ 4	0.9			
+10% Rat Liver S9	0	30 $\pm$ 5	1.0	Negative	
10	32 $\pm$ 4	1.1			
50	29 $\pm$ 6	1.0			
100	31 $\pm$ 5	1.0			
500	28 $\pm$ 3	0.9			
+10% Hamster Liver S9	0	33 $\pm$ 6	1.0	Negative	
10	35 $\pm$ 5	1.1			
50	31 $\pm$ 4	0.9			
100	34 $\pm$ 7	1.0			
500	30 $\pm$ 5	0.9			
TA100	None	0	150 $\pm$ 15	1.0	Negative
10	155 $\pm$ 12	1.0			
50	148 $\pm$ 18	1.0			
100	152 $\pm$ 14	1.0			

500	145 ± 20	1.0			
+10% Rat Liver S9	0	160 ± 18	1.0	Negative	
10	165 ± 15	1.0			
50	158 ± 20	1.0			
100	163 ± 16	1.0			
500	155 ± 19	1.0			
+10% Hamster Liver S9	0	170 ± 20	1.0	Negative	
10	175 ± 18	1.0			
50	168 ± 22	1.0			
100	172 ± 19	1.0			
500	165 ± 21	1.0			
TA1535	...	...	...	...	Negative
TA1537	...	...	...	...	Negative
WP2 uvrA pKM101	...	...	...	...	Negative

Data are representative based on published findings for N-nitroso-ACE inhibitors, which consistently show negative results in the Ames test.[3][4]

Table 2: In Vivo Genotoxicity Data for Structurally Related N-nitroso-ACE Inhibitors (N-nitroso-ramipril and N-nitroso-quinapril)

Assay	Test Substance	Species	Tissue	Endpoint	Dose (mg/kg/day)	Result vs. Vehicle Control
Liver Comet Assay	N-nitroso-quinapril	Mouse	Liver	% Tail DNA	1000	No significant increase
Big Blue® Mutation Assay	N-nitroso-ramipril	Mouse	Liver	cII Mutant Frequency	1000	No significant increase
Duplex Sequencing	N-nitroso-ramipril	Mouse	Liver	Mutation Frequency	1000	No significant increase

These results for related "pril" nitrosamines provide strong evidence for the lack of genotoxic potential of **N-nitroso-enalapril** in vivo.[3][5][7]

Experimental Protocols

1. Enhanced Bacterial Reverse Mutation Assay (Ames Test)

This protocol is adapted from OECD Test Guideline 471 and includes enhancements recommended for testing N-nitrosamines.[8]

- Principle: The assay evaluates the ability of **N-nitroso-enalapril** to induce reverse mutations in histidine-requiring strains of *Salmonella typhimurium* and a tryptophan-requiring strain of *Escherichia coli*.
- Materials:
 - *S. typhimurium* strains: TA98, TA100, TA1535, TA1537
 - *E. coli* strain: WP2 uvrA (pKM101)
 - **N-nitroso-enalapril**

- Metabolic activation system (S9 fraction) from the livers of rats and hamsters treated with enzyme-inducing agents (e.g., phenobarbital and β -naphthoflavone).
- Cofactors for S9 mix (e.g., NADP, G6P)
- Minimal glucose agar plates
- Top agar with limiting amounts of histidine and biotin (for *S. typhimurium*) or tryptophan (for *E. coli*)
- Procedure:
 - Dose Range Finding: A preliminary assay is conducted to determine the appropriate concentration range of **N-nitroso-enalapril**, identifying any cytotoxicity.
 - Main Experiment (Pre-incubation Method): a. To sterile tubes, add 0.1 mL of bacterial culture, 0.5 mL of S9 mix (for metabolically activated conditions) or phosphate buffer (for non-activated conditions), and 0.05 mL of **N-nitroso-enalapril** solution at various concentrations. b. Incubate the mixture at 37°C for 30 minutes. c. Add 2 mL of molten top agar to each tube, vortex gently, and pour onto the surface of minimal glucose agar plates. d. Incubate the plates at 37°C for 48-72 hours.
 - Data Collection: Count the number of revertant colonies on each plate. A positive result is defined as a concentration-dependent increase in revertant colonies that is at least two- to three-fold higher than the vehicle control.

2. In Vivo Alkaline Comet Assay

This protocol is based on OECD Test Guideline 489 and is used to detect DNA strand breaks in individual cells.

- Principle: Measures DNA fragmentation in cells isolated from animal tissues following exposure to a test substance. Damaged DNA migrates further in an electric field, creating a "comet" shape.
- Materials:
 - Male C57BL/6 mice

- **N-nitroso-enalapril** (or a suitable surrogate like N-nitroso-quinapril)
- Lysis solution, alkaline electrophoresis buffer, neutralization buffer
- Agarose (normal and low melting point)
- Microscope slides
- Electrophoresis unit
- Fluorescent DNA stain (e.g., SYBR Gold)
- Procedure:
 - Animal Dosing: Administer **N-nitroso-enalapril** or a surrogate to mice via oral gavage daily for three consecutive days. A vehicle control group and a positive control group (e.g., ethyl methanesulfonate) are included.
 - Tissue Collection: Euthanize animals 3 hours after the final dose and harvest the liver.
 - Cell Isolation: Mince the liver and prepare a single-cell suspension.
 - Slide Preparation: Embed the cell suspension in a layer of low melting point agarose on a microscope slide and allow it to solidify.
 - Lysis: Immerse the slides in cold lysis solution to remove cell membranes and cytoplasm, leaving the nuclear DNA.
 - Alkaline Unwinding and Electrophoresis: Place the slides in an electrophoresis tank with alkaline buffer (pH > 13) to unwind the DNA and then apply an electric field.
 - Neutralization and Staining: Neutralize the slides and stain the DNA with a fluorescent dye.
 - Scoring: Analyze the slides using a fluorescence microscope equipped with image analysis software to quantify the percentage of DNA in the comet tail (% Tail DNA), which is a measure of DNA damage.

3. In Vivo Big Blue® (cII) Transgenic Rodent Mutation Assay

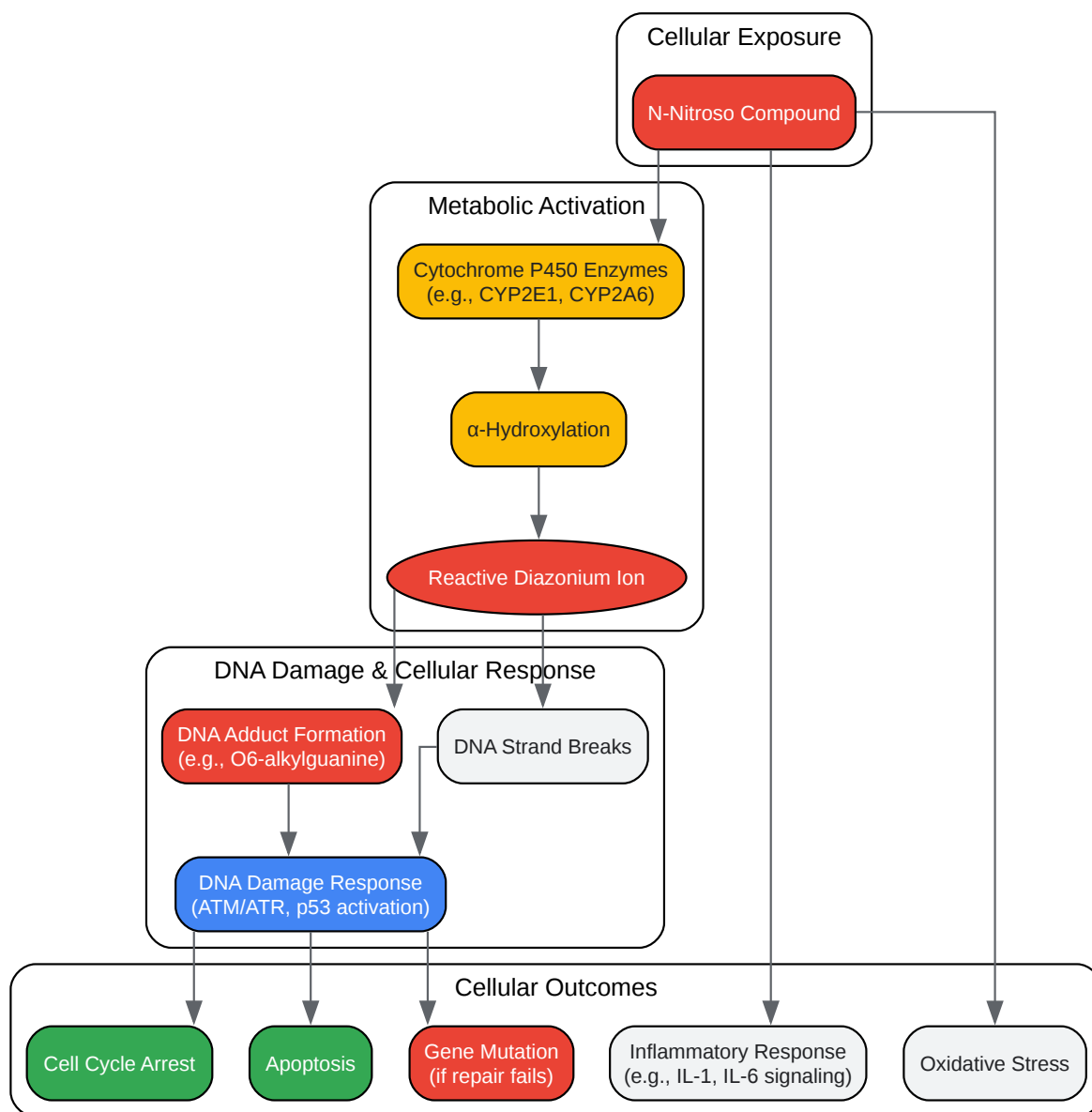
This protocol follows the principles of the OECD Test Guideline 488.

- Principle: This assay measures in vivo gene mutation in transgenic rodents (Big Blue® mice or rats) that contain multiple copies of a lambda phage shuttle vector with the cII gene as a mutational target.
- Materials:
 - Big Blue® C57BL/6 mice
 - **N-nitroso-enalapril** (or a surrogate like N-nitroso-ramipril)
 - DNA extraction reagents
 - Lambda phage packaging extract
 - E. coli G1250 host strain
- Procedure:
 - Animal Dosing: Treat mice with the test substance orally for 28 consecutive days.
 - Tissue Collection: After a 3-day expression period following the last dose, euthanize the animals and collect the liver.
 - DNA Isolation: Isolate high molecular weight genomic DNA from the liver.
 - Phage Rescue and Packaging: Rescue the lambda shuttle vectors from the genomic DNA using in vitro packaging extracts.
 - Infection and Plating: Infect the E. coli G1250 host strain with the rescued phages. Plate the infected bacteria under conditions that select for phages with mutations in the cII gene (growth at 24°C) and under non-selective conditions to determine the total number of rescued phages (growth at 37°C).

- **Mutant Frequency Calculation:** The mutant frequency is calculated by dividing the number of mutant phages by the total number of rescued phages.

Visualizations

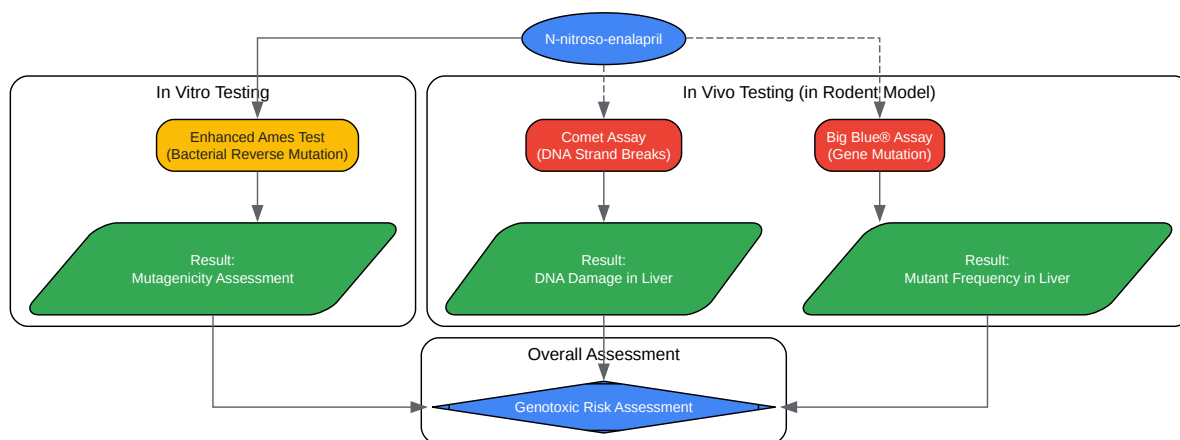
Signaling Pathways Potentially Involved in N-nitroso Compound Genotoxicity



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Caption: General metabolic activation and genotoxicity pathway for N-nitroso compounds.

Experimental Workflow for Genotoxicity Testing



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Caption: Workflow for assessing the genotoxic potential of **N-nitroso-enalapril**.

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